

Western blot analysis of AMPK phosphorylation after Ampkinone treatment

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Compound of Interest

Compound Name: *Ampkinone*

Cat. No.: *B560074*

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Application Notes & Protocols

Topic: Western Blot Analysis of AMPK Phosphorylation after **Ampkinone** Treatment

Audience: Researchers, scientists, and drug development professionals.

Introduction

AMP-activated protein kinase (AMPK) is a master regulator of cellular energy homeostasis, activated during periods of metabolic stress when cellular ATP levels decrease.^{[1][2][3]}

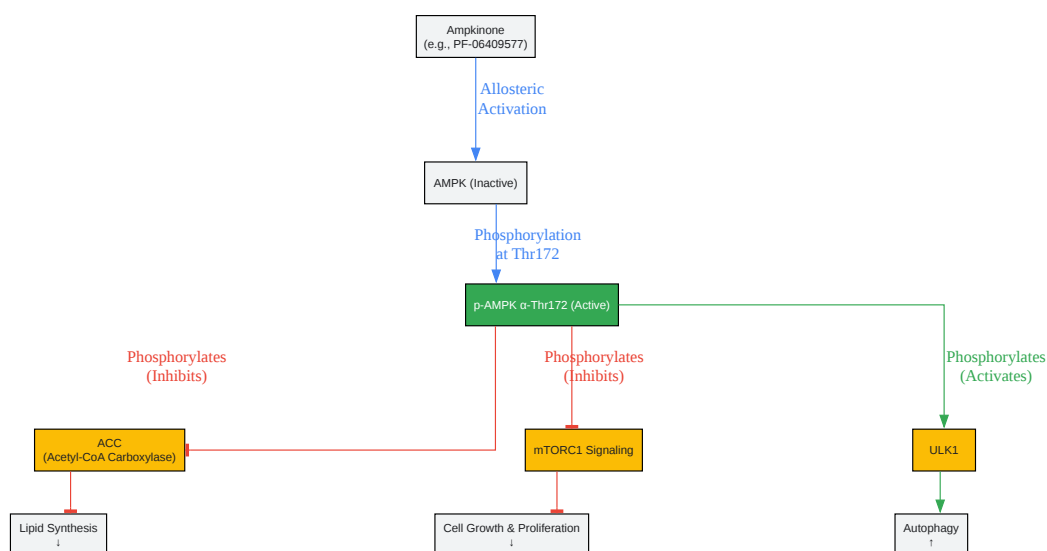
Activation of AMPK requires the phosphorylation of its catalytic α -subunit at threonine 172 (Thr172) by upstream kinases, such as LKB1 or CaMKK β .^{[1][4]} Once activated, AMPK initiates a cascade of events to restore energy balance by stimulating catabolic pathways (e.g., fatty acid oxidation) and inhibiting anabolic pathways (e.g., protein and lipid synthesis).

"**Ampkinones**" are a class of direct AMPK activators. A potent and selective example is PF-06409577, which allosterically activates the AMPK $\alpha 1\beta 1\gamma 1$ isoform with high efficacy ($EC_{50} \approx 7$ nM). Unlike indirect activators that modulate cellular energy levels, PF-06409577 binds directly to the AMPK complex, causing a conformational change that promotes its phosphorylation and activation. Western blotting is a fundamental technique used to quantify the increase in Thr172 phosphorylation, thereby providing a direct measure of **Ampkinone**-induced AMPK activation.

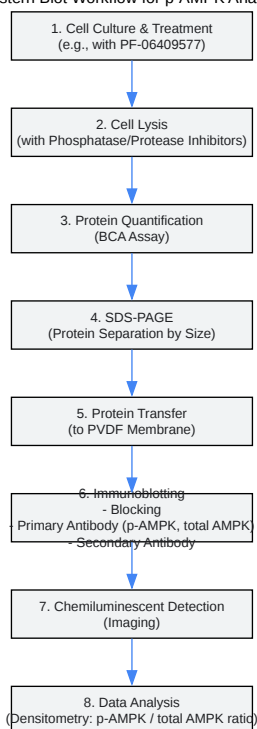
Ampkinone-Mediated AMPK Signaling Pathway

Ampkinone treatment leads to the direct activation of AMPK, which in turn modulates numerous downstream targets to regulate cellular metabolism and growth. The activated phospho-AMPK (p-AMPK) inhibits the mTORC1 pathway, a central regulator of cell growth, by phosphorylating TSC2 and Raptor. It also suppresses lipid synthesis by phosphorylating and inactivating Acetyl-CoA Carboxylase (ACC) and stimulates autophagy through the phosphorylation of ULK1.

Ampkinone-Mediated AMPK Activation Pathway



Western Blot Workflow for p-AMPK Analysis

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References

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